

Flufenacet & Flufenacet Oxalate: Toxicological and Environmental Profile

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Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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The tables below consolidate the key data on the active substance and its major metabolite.

Table 1: Identity and Physico-chemical Properties

Property	Flufenacet (Active Substance)	Flufenacet Oxalate (Metabolite)
IUPAC Name	N-(4-fluorophenyl)-N-(1-methylethyl)-2-[[5-(trifluoromethyl)-1,3,4-thiadiazol-2-yl]oxy]acetamide [1]	(4-fluorophenyl)(propan-2-yl)aminoacetic acid [2]
CAS RN	Not fully available	201668-31-7 [2]
Molecular Mass	Not fully available	225.2 g/mol [2]
Chemical Formula	Not fully available	C ₁₁ H ₁₂ FNO ₃ [2]
Pesticide Type	Herbicide [3]	Metabolite (Soil, Plant, Animal, Groundwater, Surface water) [2]
Major Formation Fraction	-	Up to 26.5% in soil [2]

Table 2: Environmental Fate and Ecotoxicology

Property	Flufenacet (Active Substance)	Flufenacet Oxalate (Metabolite)
Soil DT ₅₀ (Lab)	Not fully available	5.83 days (Non-persistent) [2]
Soil DT ₉₀ (Lab)	Not fully available	123.0 days (Persistent) [2]
Soil Adsorption (Kf)	Not fully available	0.132 (Very mobile) [2]
Groundwater Exposure	Above 0.1 µg/L for multiple metabolites, including FOE oxalate [3]	Identified as a groundwater metabolite [3] [2]
Ecotoxicology - General	Critical area of concern for aquatic organisms (algae). High risk for some uses for birds, bees, and earthworms [3].	Low acute toxicity to earthworms (LC ₅₀ > 1000 mg/kg) [2].
Ecotoxicology - Vertebrates	Developmental toxicity, vascular toxicity, and hepatopancreatic toxicity in zebrafish [4].	Not fully available

Table 3: Mammalian Toxicology and Regulatory Status

Property	Flufenacet (Active Substance)	Flufenacet Oxalate (Metabolite)
Toxicological Profile	No critical areas of concern identified for mammalian toxicology in the initial assessment [3].	A data gap exists for the toxicological assessment of this metabolite, contributing to an unfinished consumer risk assessment [3].
Endocrine Disruption	Meets the criteria for thyroid modality disruption for humans and wild mammals [3].	Not fully available
Regulatory Status	Peer review for renewal of approval in the EU completed in 2024 [3].	Not specifically listed for approval [2].

Property	Flufenacet (Active Substance)	Flufenacet Oxalate (Metabolite)
Tolerances established in the US [1].		

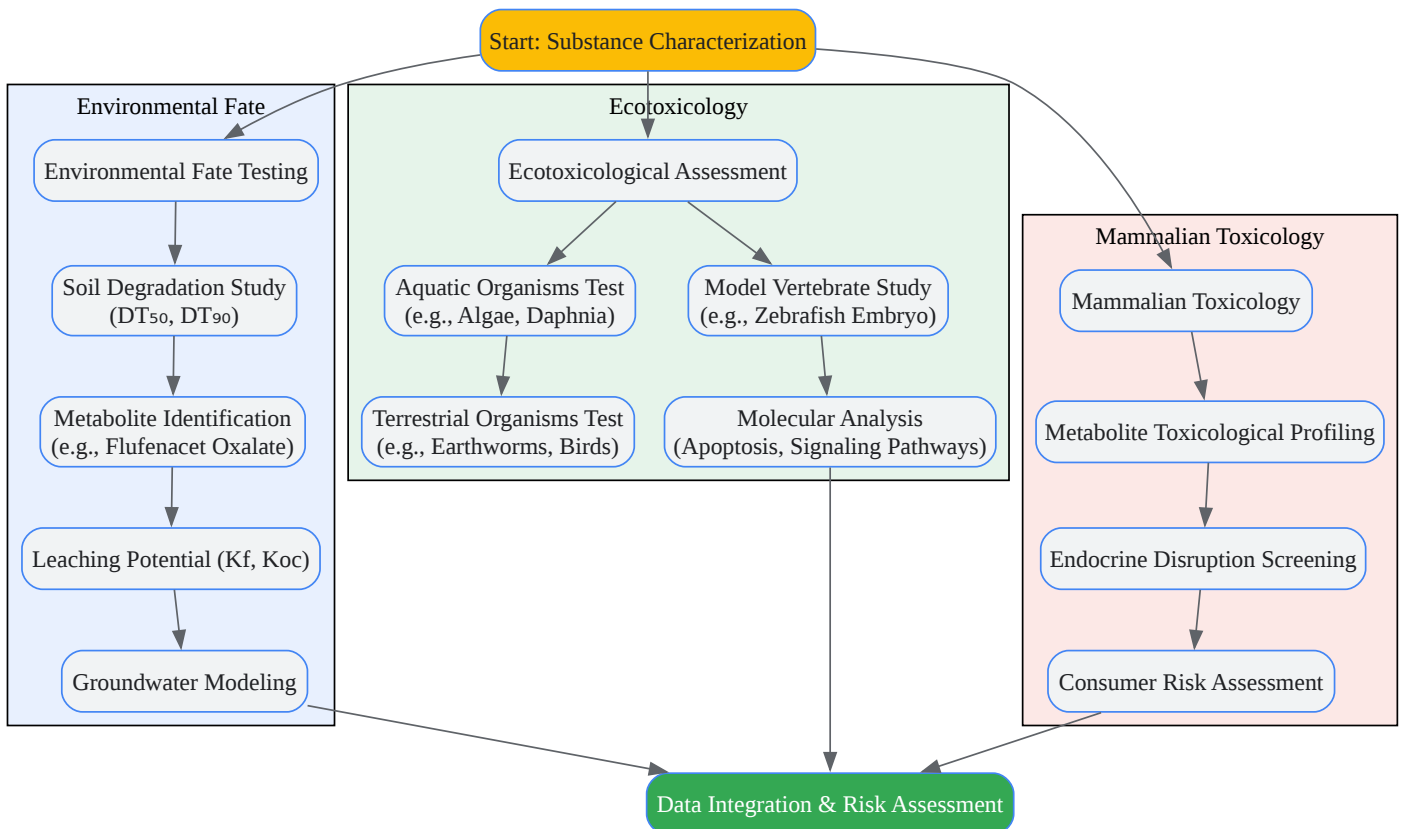
Experimental Data and Proposed Protocols

While the search results do not contain detailed laboratory manuals, they point to key toxicological findings and suggest standard testing models.

1. Key Findings from Zebrafish Model A 2023 study used transgenic zebrafish embryos to investigate the developmental toxicity of flufenacet [4].

- **Observed Endpoints:** The study reported mortality, morphological changes, and specific adverse effects on vascular and hepatopancreatic development [4].
- **Cellular Mechanism Investigation:** The intracellular actions were verified by measuring:
 - **Apoptosis:** The level of programmed cell death.
 - **Cell Cycle Modulation:** Impact on cellular division.
 - **Signaling Pathways:** Changes in the Mapk and Akt signaling pathways at transcriptional and protein levels [4].

2. Proposed Experimental Workflow Based on the regulatory and research data, the following workflow visualizes a comprehensive testing strategy for flufenacet and its metabolites.



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Identified Data Gaps and Concerns

The European Food Safety Authority (EFSA) peer review highlights several unresolved issues that are critical for a complete risk assessment [3]:

- **Toxicology of Metabolites:** A data gap exists for the toxicological assessment of several groundwater metabolites, including **FOE trifluoroethanesulfonic acid** and, by implication, **flufenacet oxalate**. This prevents the finalization of the groundwater relevance assessment.
- **Consumer Risk:** The consumer risk assessment from the consumption of drinking water could not be finalized due to a lack of data on the effect of water treatment processes on the nature of residues.
- **Formulation Effects:** The risk assessment for the representative uses was not finalized because the commercial formulation contains another active substance (diflufenican), and a combined risk assessment was not provided.

Summary for Professionals

- **Flufenacet oxalate is a significant environmental metabolite** of the herbicide flufenacet, formed in soil and detected in groundwater.
- **Critical data gaps remain** regarding its full toxicological profile, which is essential for a definitive consumer risk assessment.
- **Significant environmental risks are identified** for the parent compound, flufenacet, particularly for aquatic life, birds, and bees.
- **Advanced models like zebrafish** are valuable for elucidating developmental and organ-specific toxicity mechanisms.

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